Application Note: Precision Synthesis & Utilization of Methyl 4-(4-chlorophenyl)-4-oxobutanoate

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Compound of Interest

Compound Name:	*Methyl 4-(4-chlorophenyl)-4-oxobutanoate*
CAS No.:	*7148-01-8*
Cat. No.:	*B3337612*

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Abstract

This application note details the optimized synthesis and pharmaceutical utility of **Methyl 4-(4-chlorophenyl)-4-oxobutanoate** (CAS: 35073-12-0). As a versatile

-keto ester, this molecule serves as a critical "linchpin" scaffold in the synthesis of piperidine-based antihistamines (e.g., Fexofenadine analogs), neuroleptic butyrophenones, and chiral

-hydroxy butyrate (GHB) derivatives. We present a scalable Friedel-Crafts protocol, followed by divergent workflows for asymmetric hydrogenation and reductive coupling.

Introduction: The Butyrophenone Scaffold

Methyl 4-(4-chlorophenyl)-4-oxobutanoate represents a strategic intersection of reactivity. It possesses three distinct reactive centers:

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- The Ketone (C4): Susceptible to asymmetric reduction (to chiral alcohols) or reductive amination.
- The Ester (C1): A handle for hydrolysis, amidation, or reduction to diols.
- The Aryl Chloride: A potential site for cross-coupling or acting as a lipophilic anchor in receptor binding (common in H1-antihistamines).

This scaffold is structurally homologous to the side chains found in Fexofenadine (Allegra) and Haloperidol, making it a vital intermediate for "linker" chemistry in drug discovery.

Synthesis of the Intermediate

Objective: Scalable production of high-purity **Methyl 4-(4-chlorophenyl)-4-oxobutanoate**.

Retrosynthetic Logic

Direct Friedel-Crafts acylation of chlorobenzene using succinic anhydride yields the acid form. However, for purification and solubility reasons, the methyl ester is often preferred. The most efficient route utilizes Methyl Succinyl Chloride (generated in situ) to ensure regioselectivity and yield.

Reagents & Equipment[1][2]

- Substrates: Chlorobenzene (Reagent Grade), Monomethyl Succinate.
- Activator: Oxalyl Chloride or Thionyl Chloride.
- Catalyst: Aluminum Chloride (

  ), anhydrous.
- Solvent: Dichloromethane (DCM) or 1,2-Dichloroethane (DCE).

Step-by-Step Protocol

Step 1: Activation (Formation of Methyl Succinyl Chloride)

- Charge a reactor with Monomethyl Succinate (1.0 equiv) and DCM (5 vol).

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- Cool to 0°C. Add Oxalyl Chloride (1.1 equiv) dropwise over 30 mins.
- Add catalytic DMF (2-3 drops). Gas evolution (

  ,

  ,

) will occur.
- Stir at RT for 2 hours until gas evolution ceases. Concentrate in vacuo to remove excess oxalyl chloride. Result: Crude Acid Chloride.

Step 2: Friedel-Crafts Acylation

- Resuspend the acid chloride in DCM (5 vol).
- Add Chlorobenzene (1.1 equiv).
- Cool to 0-5°C. Portion-wise, add

  (1.2 equiv). Caution: Exothermic.
- Allow the reaction to warm to RT and stir for 4-6 hours. Monitor by HPLC.
- Quench: Pour the reaction mixture slowly onto crushed ice/HCl.
- Workup: Separate the organic layer.[1] Wash with water, sat.

  , and brine.
- Purification: Recrystallize from Methanol/Hexane or distill under reduced pressure (bp ~160°C @ 0.5 mmHg).

Yield Expectation: 85-92% Purity Target: >98% (HPLC)

Application Workflow: Divergent Synthesis

The utility of this intermediate splits into two primary pathways: Asymmetric Hydrogenation (for chiral synthons) and Reductive Coupling (for API scaffolds).

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Pathway A: Asymmetric Hydrogenation (Chiral Intermediates)

The conversion of the ketone to a chiral alcohol is a high-value transformation, creating precursors for enantiopure antidepressants or GABA analogs.

Catalyst System: Ru-BINAP or Ru-SegPhos. Reaction:

Protocol:

- Vessel: Stainless steel autoclave.
- Loading: Dissolve substrate in degassed MeOH. Add

  (0.5 mol%).
- Conditions: Pressurize to 30 bar

  . Heat to 50°C. Stir for 12 hours.
- Result: Quantitative conversion to the (R)-hydroxy ester with >95% ee.

Pathway B: Synthesis of Piperidine Antihistamine Scaffolds

This pathway mimics the synthesis of Fexofenadine/Terfenadine analogs, linking the butyrate chain to a piperidine pharmacophore (e.g., Azacyclonol).

Mechanism: Nucleophilic Acyl Substitution (if converting ester to amide) or Alkylation (if reducing ester to aldehyde/alcohol first). Note: A common variation involves converting the ester to an alkyl halide, but direct coupling is possible via the acid form.

Data: Solvent Screening for Coupling Reaction

Solvent	Temp (°C)	Base	Yield (Coupling)	Notes

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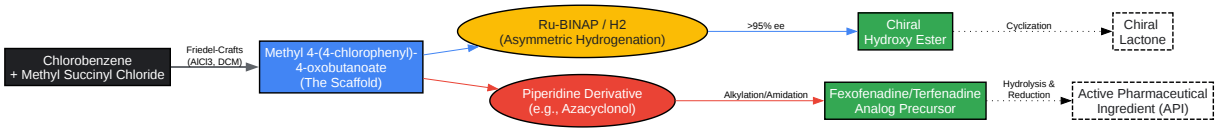
| Toluene | 110 (Reflux) |

| 65% | Slow kinetics, clean profile. | | DMF | 80 |

| 92% | Optimal. Fast conversion. | | THF | 66 (Reflux) | NaH | 78% | Requires strict anhydrous conditions. |

Visualizing the Chemical Logic

The following diagram illustrates the transformation of the raw materials into high-value pharmaceutical intermediates using Graphviz.



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Figure 1: Divergent synthesis pathways from the central keto-ester scaffold to chiral synthons and pharmaceutical APIs.[2]

Analytical Control & Quality Assurance

To ensure the integrity of the synthesis, the following analytical parameters must be met.

HPLC Method (Reverse Phase)

- Column: C18 (150 x 4.6 mm, 3.5 µm).
- Mobile Phase: A: 0.1%

  in Water; B: Acetonitrile.
- Gradient: 10% B to 90% B over 15 min.

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- Detection: UV @ 254 nm (Aryl absorption) and 210 nm (Ester carbonyl).
- Retention Time: Keto-ester typically elutes at ~8.5 min; Hydroxy-ester (reduced) at ~7.2 min.

NMR Validation (, 400 MHz)

- 7.90 (d, 2H): Ortho-protons to ketone (Deshielded).
- 7.45 (d, 2H): Meta-protons (Chlorine effect).
- 3.70 (s, 3H): Methyl ester singlet.
- 3.30 (t, 2H): Alpha-methylene to ketone.
- 2.75 (t, 2H): Beta-methylene (Alpha to ester).

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  -Keto Carboxylic Esters. Journal of the American Chemical Society.[3]
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